

Silyl-Functionalized Electrophiles: Differentiating Chloro(methoxy)dimethylsilane and (Chloromethyl)dimethylsilane

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Compound of Interest

Compound Name: Chloromethoxy(dimethyl)silane

Cat. No.: B14125739

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Executive Summary

This technical guide analyzes the structural, electronic, and reactive distinctions between Chloro(methoxy)dimethylsilane and (Chloromethyl)dimethylsilane. While their names share phonetic similarities, these two organosilicon compounds occupy fundamentally different roles in synthetic chemistry.

- Chloro(methoxy)dimethylsilane (ClC(C)(C)OSi(C)(C)C) is a silylating agent. It functions primarily as a silicon-centered electrophile, used to introduce the methoxydimethylsilyl group onto nucleophiles (alcohols, amines, surfaces).
- (Chloromethyl)dimethylsilane (ClC(C)(C)CSi(C)(C)C) is a hydrosilylation reagent and alkylating agent. It possesses a reactive silicon-hydride (Si-H) bond for addition to unsaturated systems and a carbon-centered electrophile (CH_2Cl) for subsequent functionalization.

This guide details their physicochemical properties, reaction mechanisms, and experimental protocols for researchers in medicinal chemistry and materials science.

Part 1: Chemical Identity & Structural Characterization

The primary confusion between these agents stems from non-standard nomenclature. Precise structural identification is critical for safety and experimental success.

Comparative Properties Table

Feature	Chloro(methoxy)dimethylsilane	(Chloromethyl)dimethylsilane
CAS Number	1825-68-9	3144-74-9
Formula		
Structure		
Molecular Weight	124.64 g/mol	108.64 g/mol
Primary Reactivity	Electrophilic Substitution at Si (via Si-Cl)	Hydrosilylation (via Si-H) & Nucleophilic Substitution at C (via C-Cl)
Physical State	Colorless liquid	Colorless liquid
Boiling Point	~77 °C	82 °C
Density	0.953 g/mL	0.891 g/mL
Stability	Hydrolytically Unstable (releases HCl)	Moisture Sensitive (Si-H can release)

Structural Visualization

The following diagram contrasts the connectivity and reactive centers of both molecules.

Figure 1: Structural comparison highlighting the orthogonal reactivity profiles. Note that Compound A has the chlorine directly on Silicon, while Compound B has the chlorine on the alpha-carbon.

Part 2: Reactivity Profiles & Synthetic Utility

1. Chloro(methoxy)dimethylsilane: The "Soft" Silylator

This compound is a monofunctional silyl chloride. Unlike the more common trimethylsilyl chloride (TMSCl), the presence of the methoxy group (

) modifies the electronics of the silicon center.

- Mechanism: The

bond is highly susceptible to nucleophilic attack. Upon reaction with an alcohol (

), it releases HCl to form a silyl ether (

).

- Why use it? The resulting silyl ether contains a methoxy group still attached to the silicon. This allows for secondary functionalization or cross-linking (e.g., in sol-gel chemistry) that is impossible with TMSCl.
- Key Application: Surface modification.^{[1][2]} It acts as a coupling agent where the anchors to surface silanols (), leaving the methoxy group available for further hydrolysis or interaction with the matrix.

2. (Chloromethyl)dimethylsilane: The Bifunctional Linker

This molecule is a "staple" in organosilicon synthesis because it bridges organic and inorganic chemistry.

- Mechanism A (Hydrosilylation): The

bond adds across alkenes or alkynes using a Platinum catalyst (Karstedt's or Speier's catalyst). This anchors the chloromethyl group to a carbon framework.

- Mechanism B (Nucleophilic Substitution): The

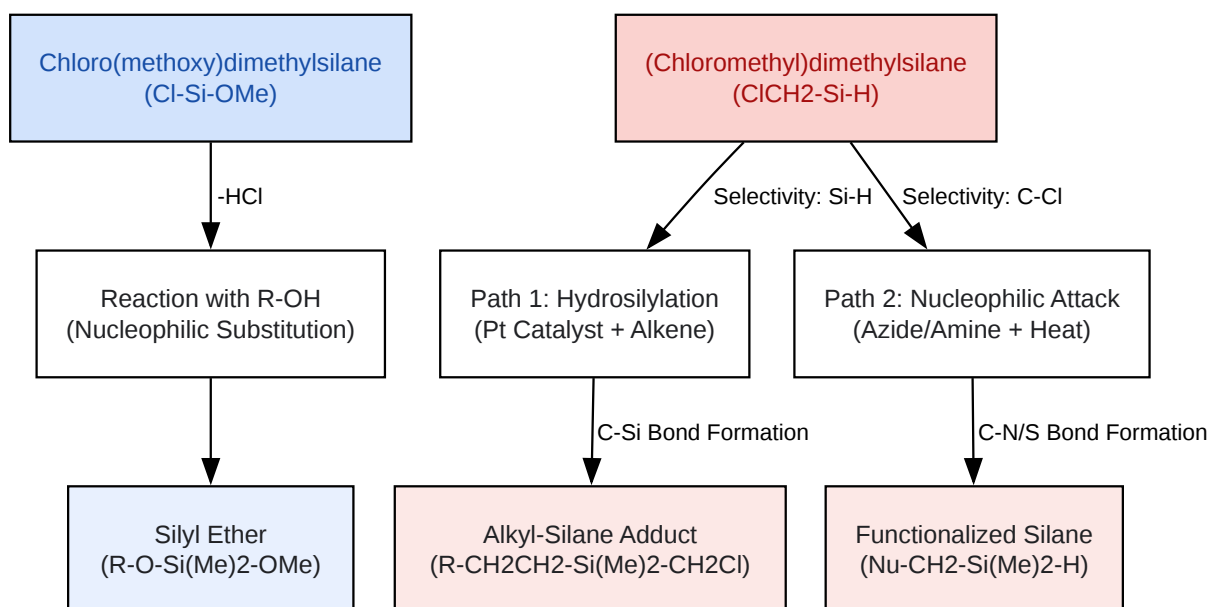
group is a primary alkyl halide. It undergoes

reactions with azides (

), amines, or thiols.

- Key Application: Synthesis of functionalized silicones.[1][2] For example, hydrosilylation onto a vinyl-drug conjugate followed by displacement of the chloride allows for the creation of complex drug delivery vectors.

Reactivity Flowchart



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Figure 2: Divergent synthetic pathways. Compound A is a terminal capping agent, while Compound B serves as a reactive intermediate for building complex scaffolds.

Part 3: Experimental Protocols

Protocol A: Surface Functionalization with Chloro(methoxy)dimethylsilane

Objective: To introduce a methoxysilyl monolayer on a silica substrate.

- Preparation: Flame-dry all glassware. Prepare a 2% (v/v) solution of Chloro(methoxy)dimethylsilane in anhydrous toluene.

- **Base Addition:** Add 1.1 equivalents of dry Pyridine or Triethylamine to scavenge the HCl byproduct. Note: Failure to scavenge HCl can lead to autocatalytic polymerization of the methoxy groups.
- **Reaction:** Immerse the clean silica substrate into the solution under an inert atmosphere (). Reflux at 80°C for 4 hours.
- **Workup:** Remove substrate, wash sequentially with toluene, ethanol, and dichloromethane to remove physisorbed silanes. Cure in an oven at 110°C for 30 minutes to condense unreacted methoxy groups.

Protocol B: Hydrosilylation with (Chloromethyl)dimethylsilane

Objective: To attach the chloromethyl-silyl linker to a terminal alkene (e.g., 1-octene).

- **Catalyst Activation:** In a Schlenk flask, dissolve 1-octene (1.0 equiv) in dry toluene. Add Karstedt's catalyst (20 ppm Pt loading).
- **Addition:** Add (Chloromethyl)dimethylsilane (1.1 equiv) dropwise at room temperature. Caution: The reaction is exothermic.
- **Monitoring:** Heat to 60°C. Monitor the disappearance of the Si-H peak (~2100) via IR spectroscopy or the vinyl protons via -NMR.
- **Purification:** Once complete (typically 2-6 hours), remove the solvent and excess silane under vacuum. Distill the product to obtain pure (Chloromethyl)dimethyl(octyl)silane.
- **Validation:** The product should show a distinct singlet for at ~2.7-2.9 ppm in NMR, with no remaining Si-H signal.

Part 4: Safety & Toxicology (E-E-A-T)

- Chloro(methoxy)dimethylsilane:

- Corrosivity: Hydrolyzes rapidly on contact with moisture to release Hydrogen Chloride (HCl) gas. Causes severe skin and eye burns.
- Flammability: Flash point is low (-9°C). Use spark-proof tools.
- Storage: Must be stored under Argon/Nitrogen. Moisture intrusion degrades the reagent to siloxanes.
- (Chloromethyl)dimethylsilane:
 - Pressure Hazard: The bond can release Hydrogen gas () upon contact with strong bases or specific metals, creating an explosion hazard in sealed vessels.
 - Alkylating Potential: The motif is an alkylating agent. While less volatile than chloromethyl methyl ether (a known carcinogen), it should be handled as a potential mutagen. Use double-gloving (Nitrile/Laminate).

References

- PubChem. (2025). Chloro-methoxy-dimethylsilane (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)
- Gelest, Inc. (2024). Reactive Silicones: For High Performance Applications. Gelest Catalog. Available at: [\[Link\]](#)

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Sources

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